

Technical Monograph: HPI-1 Hydrate

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Compound of Interest

Compound Name: *HPI-1 hydrate*

CAS No.: *1262770-72-8*

Cat. No.: *B583788*

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Chemical Identity, Mechanistic Action, and Experimental Protocols

Executive Summary

Hedgehog Pathway Inhibitor 1 (HPI-1) represents a critical tool in the dissection of oncogenic signaling, specifically for its ability to antagonize the Hedgehog (Hh) pathway downstream of the Smoothed (SMO) receptor.[1] Unlike Vismodegib or Sonidegib, HPI-1 retains efficacy against SMO-inhibitor-resistant tumors (e.g., SmoM2 mutants).[2]

This guide addresses a frequent point of confusion in procurement and formulation: the CAS number distinction between the anhydrous and hydrate forms, and provides a validated framework for its experimental application.

Part 1: Chemical Identity & The CAS Conundrum

In precision research, using the correct chemical identifier is non-negotiable. For HPI-1, vendors often conflate the anhydrous and hydrate CAS numbers.

The Definitive Identifiers

- Common Name: HPI-1 (Hedgehog Pathway Inhibitor 1)[2][3][4]

- Chemical Name: 4-(3-Hydroxyphenyl)-7-(2-methoxyphenyl)-2-methyl-5-oxo-1,4,5,6,7,8-hexahydroquinoline-3-carboxylic acid 2-methoxyethyl ester[2][3][4][5]
- Molecular Formula (Anhydrous): C₂₇H₂₉NO₆[2][5]
- Molecular Weight: 463.52 g/mol (Anhydrous) | ~481.5 g/mol (Hydrate)[2]

Form	CAS Number	Application Note
Anhydrous	599150-20-6	The primary registry number for the active pharmaceutical ingredient (API).[2] Most literature cites this.
Hydrate	1262770-72-8	The specific registry for the hydrated crystal form often supplied by chemical vendors to improve stability.[2]

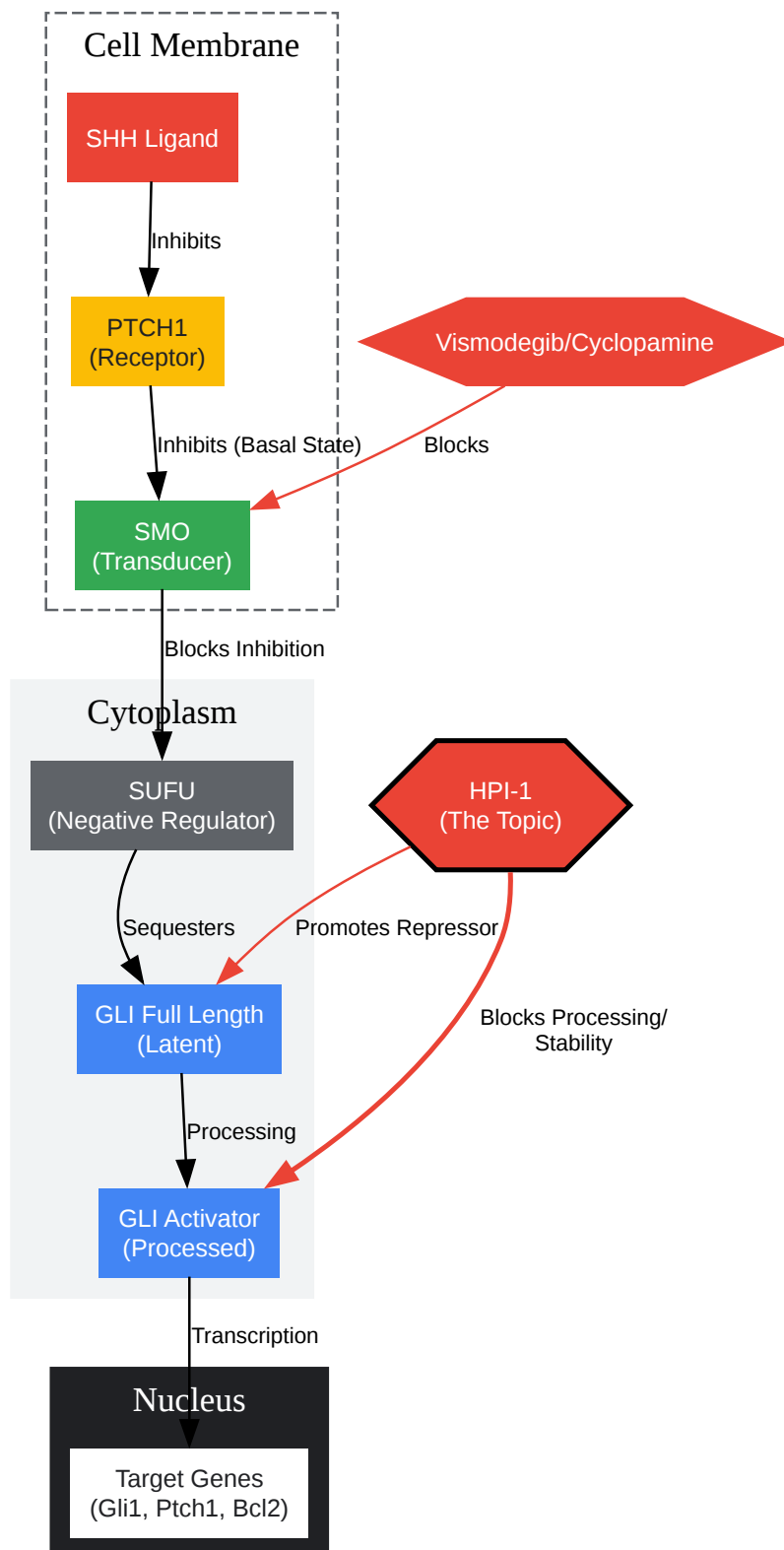
Critical Handling Note: When calculating molarity for stock solutions, you must verify the specific batch Certificate of Analysis (CoA). If your vial is labeled "**HPI-1 Hydrate**" but lists CAS 599150-20-6, the vendor is likely using the parent CAS for the salt/solvate.[2] Always use the molecular weight printed on the specific vial label for mass-to-molarity conversions.[2]

Part 2: Mechanism of Action (The "Why")

HPI-1 is distinct because it acts downstream of SMO, likely interfering with the post-translational processing or nuclear translocation of the GLI transcription factors (GLI1/GLI2).[6] This makes it indispensable for studying resistance mechanisms where SMO mutations (e.g., D473H) render upstream inhibitors ineffective.

Pathway Visualization

The following diagram illustrates the Hh signaling cascade and the unique intervention point of HPI-1 compared to Cyclopamine or Vismodegib.



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Caption: HPI-1 bypasses the SMO receptor to directly antagonize GLI effector function, distinguishing it from clinical SMO inhibitors.[2]

Part 3: Physicochemical Properties & Handling

HPI-1 is highly hydrophobic.[2] Poor solubility is the primary cause of experimental failure (precipitation in media).

Property	Data
Solubility (DMSO)	~46 mg/mL (100 mM)
Solubility (Ethanol)	~20 mg/mL
Solubility (Water)	< 1 mg/mL (Insoluble)
Stock Storage	-20°C (Stable for 6 months in DMSO)
Working Conc.	1 µM – 20 µM (Cell-type dependent)

Part 4: Experimental Protocols

Protocol A: Preparation of Self-Validating Stock Solutions

Objective: To create a 10 mM stock solution free of micro-precipitates.

- Calculation:
 - Target Concentration: 10 mM.
 - Volume: 500 µL.
 - Mass Required: Use Formula
.[2]
 - Example: If using **HPI-1 Hydrate** (MW ~481.5), weigh 2.41 mg.[2]
- Solubilization:
 - Add sterile, anhydrous DMSO (Tissue Culture Grade) to the vial.

- Vortex vigorously for 30 seconds.
- Sonicate in a water bath at room temperature for 5 minutes. Note: Visual clarity is insufficient; sonication ensures dissolution of micro-crystals.
- Aliquot & Storage:
 - Divide into 50 μ L aliquots in amber tubes (light sensitive).
 - Store at -20°C . Do not refreeze more than twice.

Protocol B: GLI-Dependent Luciferase Reporter Assay

Objective: To validate HPI-1 activity in vitro using a functional readout.[\[2\]](#)

Materials:

- Shh-LIGHT2 cells (NIH3T3 stably transfected with Gli-responsive Firefly luciferase and constitutive Renilla luciferase).[\[2\]](#)
- Recombinant Sonic Hedgehog (Shh) ligand or SAG (SMO Agonist).[\[2\]](#)
- Dual-Luciferase Reporter Assay System.[\[2\]](#)

Workflow:

- Seeding: Plate Shh-LIGHT2 cells at 10,000 cells/well in 96-well plates (low serum media: 0.5% Calf Serum).
- Induction: After 24h, treat cells with:
 - Vehicle Control: DMSO (0.1%).
 - Inducer: SAG (100 nM) or Shh ligand.
 - Treatment: HPI-1 (Titration: 1, 5, 10, 20 μ M).
- Incubation: Incubate for 30–48 hours.

- Lysis & Read: Lyse cells and measure Firefly/Renilla ratio.

Self-Validating Check:

- The Inducer Only well must show >10-fold induction over Vehicle.
- The HPI-1 (20 μ M) + Inducer well should show >80% suppression of that signal.
- Renilla values must remain stable; a drop in Renilla indicates cytotoxicity, not specific pathway inhibition.



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Caption: Step-by-step workflow for quantifying HPI-1 efficacy using dual-luciferase reporter system.

References

- Hyman, J. M., et al. (2009). Small-molecule inhibitors reveal multiple strategies for Hedgehog pathway blockade. *Proceedings of the National Academy of Sciences (PNAS)*. [2]
 - Significance: The foundational paper identifying HPI-1 and establishing its mechanism downstream of SMO.
- PubChem Compound Summary. **HPI-1 Hydrate** (CID 71311904). [2] National Center for Biotechnology Information. [2]
 - Significance: Verification of the hydrate-specific CAS (1262770-72-8) and chemical structure.
- TargetMol.HPI-1 (hydrate) Product Data.
 - Significance: Commercial validation of the hydrate form and solubility d
- Santa Cruz Biotechnology.HPI-1 (CAS 599150-20-6) Data Sheet.[2][7][2]

- Significance: Reference for the anhydrous CAS usage in commercial c

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Sources

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- [2. HPI-1 hydrate | C27H31NO7 | CID 71311904 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. HPI-1 水合物 | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [4. bocsci.com \[bocsci.com\]](#)
- [5. HPI 1 94.4% | CAS: 599150-20-6 | AChemBlock \[achemblock.com\]](#)
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